

# Creatinine-13C4: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: Creatinine-13C4

Cat. No.: B15355190

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This technical guide provides an in-depth overview of **Creatinine-13C4**, a stable isotope-labeled internal standard crucial for the accurate quantification of creatinine in clinical and research settings. This document outlines its chemical properties, its principal application in mass spectrometry-based assays, and a detailed experimental protocol for its use.

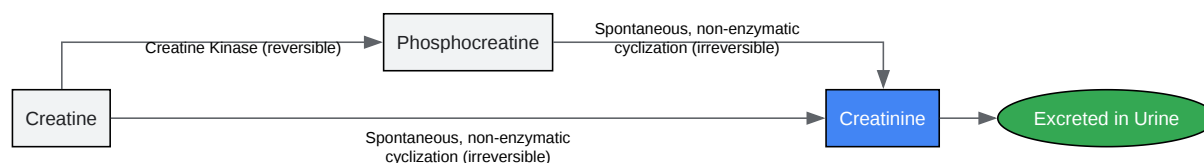
## Core Data Presentation

For clarity and ease of comparison, the key quantitative data for **Creatinine-13C4** and its unlabeled counterpart, creatinine, are summarized in the table below.

Property	Creatinine-13C4	Creatinine
CAS Number	1286953-05-6[1][2]	60-27-5[3][4][5]
Molecular Formula	<sup>13</sup> C <sub>4</sub> H <sub>7</sub> N <sub>3</sub> O[1][2]	C <sub>4</sub> H <sub>7</sub> N <sub>3</sub> O[3][6]
Molecular Weight	117.088 g/mol [1][2]	113.12 g/mol [4][5][6][7]

## Metabolic Pathway of Creatine to Creatinine

Creatinine is the metabolic breakdown product of creatine and phosphocreatine. This conversion is a spontaneous, non-enzymatic reaction that occurs in muscle tissue. The diagram below illustrates this key metabolic relationship.



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Caption: Metabolic conversion of creatine and phosphocreatine to creatinine.

## Experimental Protocol: Quantification of Creatinine in Human Serum by LC-MS/MS

The primary application of **Creatinine-13C4** is as an internal standard in isotope dilution mass spectrometry for the precise measurement of creatinine levels in biological fluids, which is a key indicator of renal function[2][8]. Below is a detailed methodology for a typical liquid chromatography-tandem mass spectrometry (LC-MS/MS) assay.

### Materials and Reagents

- Creatinine standard (NIST Standard Reference Material 914a or equivalent)
- **Creatinine-13C4** (Internal Standard)
- HPLC-grade methanol
- HPLC-grade water
- Formic acid
- Human serum samples
- Microcentrifuge tubes
- Autosampler vials

### Preparation of Stock and Working Solutions

- Creatinine Stock Solution (1 mg/mL): Accurately weigh and dissolve creatinine standard in HPLC-grade water.
- **Creatinine-13C4** Internal Standard (IS) Stock Solution (1 mg/mL): Accurately weigh and dissolve **Creatinine-13C4** in HPLC-grade water.
- Calibration Standards: Prepare a series of calibration standards by serially diluting the creatinine stock solution with a surrogate matrix (e.g., charcoal-stripped serum or a proteinaceous solution) to achieve a concentration range relevant for clinical samples (e.g., 0.1 to 20 µg/mL).
- Internal Standard Working Solution: Dilute the IS stock solution with a protein precipitation solvent (e.g., methanol with 0.1% formic acid) to a final concentration of 1 µg/mL.

## Sample Preparation

- Pipette 50 µL of serum sample, calibrator, or quality control sample into a microcentrifuge tube.
- Add 150 µL of the internal standard working solution to each tube.
- Vortex each tube for 30 seconds to precipitate proteins.
- Centrifuge the tubes at 10,000 x g for 5 minutes.
- Transfer the supernatant to an autosampler vial for LC-MS/MS analysis.

## LC-MS/MS Instrumentation and Conditions

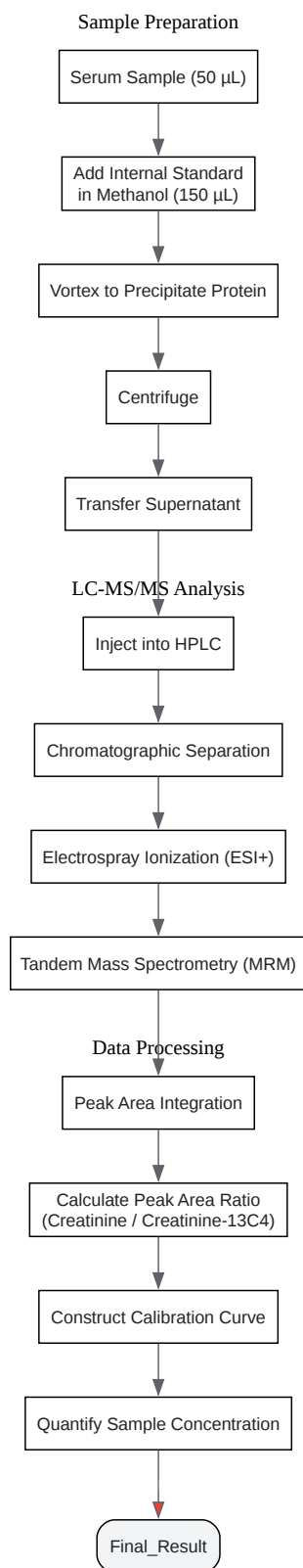
- Liquid Chromatograph: A high-performance liquid chromatography (HPLC) system.
- Mass Spectrometer: A triple quadrupole mass spectrometer.
- Chromatographic Column: A suitable column for polar compound analysis, such as a C18 or HILIC column.
- Mobile Phase A: Water with 0.1% formic acid.

- Mobile Phase B: Methanol with 0.1% formic acid.
- Gradient Elution: A gradient program to separate creatinine from other matrix components.
- Ionization Mode: Positive electrospray ionization (ESI+).
- Multiple Reaction Monitoring (MRM) Transitions:
  - Creatinine: Precursor ion (m/z) 114 → Product ion (m/z) 44
  - **Creatinine-13C4**: Precursor ion (m/z) 118 → Product ion (m/z) 48

## Data Analysis

- Integrate the peak areas for both the creatinine and **Creatinine-13C4** MRM transitions.
- Calculate the peak area ratio of creatinine to **Creatinine-13C4** for all samples, calibrators, and controls.
- Construct a calibration curve by plotting the peak area ratio versus the concentration of the calibration standards.
- Determine the concentration of creatinine in the unknown samples by interpolating their peak area ratios from the calibration curve.

The following diagram outlines the experimental workflow for this LC-MS/MS assay.



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Caption: Experimental workflow for creatinine quantification by LC-MS/MS.

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